

Technical Profile: 3-Chloro-4-fluorobenzoyl chloride

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Compound of Interest

Compound Name: 3-Chloro-4-fluorobenzoyl chloride

CAS No.: 65055-17-6

Cat. No.: B1270819

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CAS: 65055-17-6 | Formula: $C_7H_3Cl_2FO$ | MW: 193.00 g/mol [\[1\]](#)[\[2\]](#)

Physicochemical Core: The Melting Point Criticality

For researchers and process chemists, the defining feature of **3-Chloro-4-fluorobenzoyl chloride** is its position at the solid-liquid phase boundary under standard laboratory conditions.

Melting Point & Phase Behavior

Property	Value	Operational Implication
Melting Point (MP)	28 °C (82.4 °F)	High Risk of Heterogeneity. The substance often exists as a "slush" or partially frozen solid in cool laboratories (20–22°C).
Boiling Point	222 °C (at 760 mmHg)	High boiling point allows for purification via vacuum distillation (e.g., 82°C @ 20 mmHg).
Density	1.46 g/mL (at 25°C)	significantly denser than water; sinks in aqueous extractions (though rapid hydrolysis makes aqueous workup hazardous).
Appearance	Colorless to light yellow	Darkening indicates hydrolysis (HCl formation) or photo-degradation.

The "Partial Freezing" Hazard

Because the melting point (28°C) is slightly above standard room temperature (20–25°C), this reagent frequently presents as a supercooled liquid or a semi-solid mixture.

- The Error: Pipetting from the liquid fraction of a semi-frozen bottle enriches impurities in the remaining solid (zone refining effect).
- The Fix: The container must be fully warmed to >30°C and inverted to ensure homogeneity before every use.

Synthesis & Reaction Pathways[3]

The synthesis of **3-Chloro-4-fluorobenzoyl chloride** is typically achieved via the nucleophilic acyl substitution of 3-chloro-4-fluorobenzoic acid. This transformation is moisture-sensitive and generates corrosive byproducts.

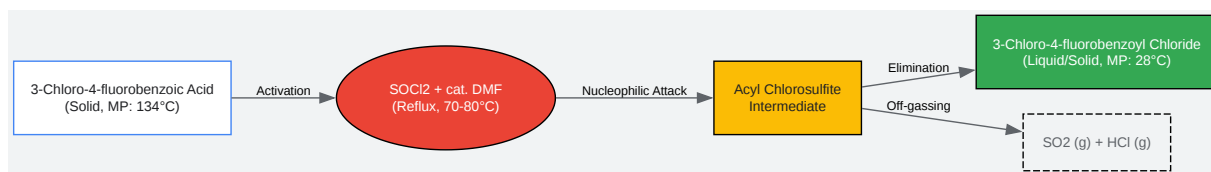
Synthesis Protocol (Thionyl Chloride Method)

Precursor: 3-Chloro-4-fluorobenzoic acid (CAS 403-16-7, MP: 134–136°C).

- Reaction: The carboxylic acid is treated with excess thionyl chloride () and a catalytic amount of DMF.
- Mechanism: DMF forms a Vilsmeier-Haack type chloroiminium intermediate with , which activates the carboxylic acid.
- Purification: Excess

is removed via rotary evaporation. The product is purified by vacuum distillation.

Reaction Workflow Diagram



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Caption: Catalytic cycle converting the high-melting acid precursor to the low-melting acid chloride product.

Handling & Quality Control Protocol

Due to the MP of 28°C, standard handling procedures for liquids are insufficient. The following protocol ensures dosing accuracy and prevents hydrolysis.

The "Thaw-Mix-Aliquot" Cycle

Objective: Prevent concentration gradients caused by partial solidification.

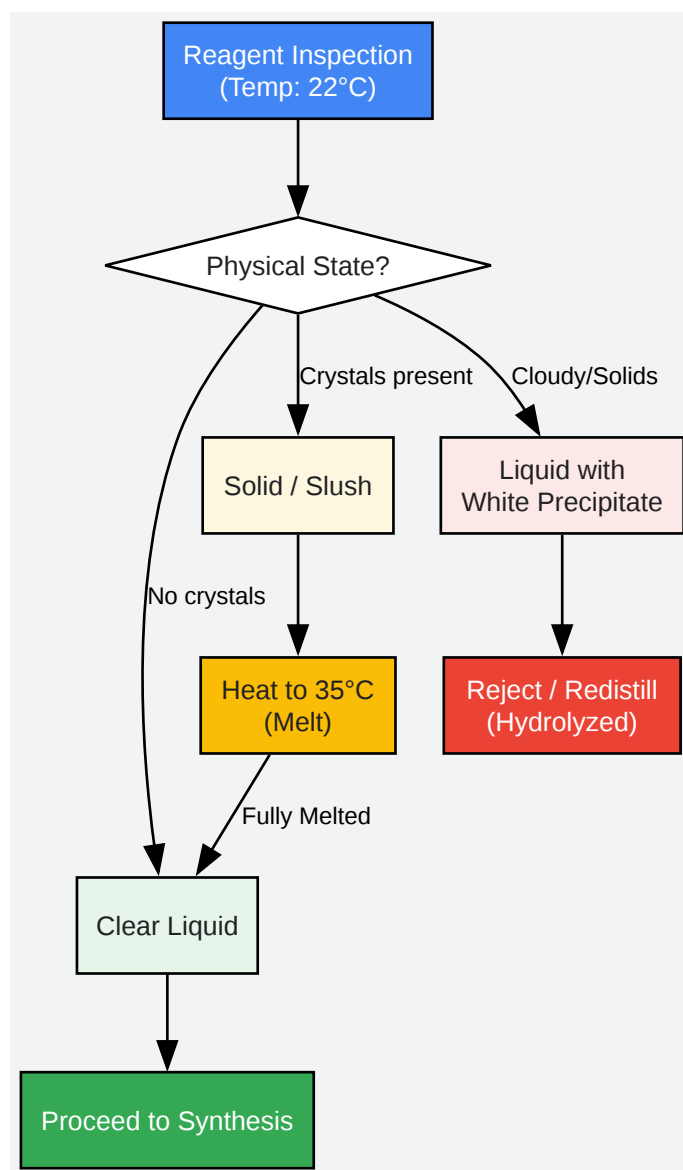
- **Inspection:** Check the state of the material. If any solid crystals are visible or the liquid appears viscous/cloudy, it is partially frozen.
- **Thermal Conditioning:** Place the sealed container in a water bath or incubator set to 35–40°C for 15–30 minutes.
 - **Note:** Do not exceed 50°C to avoid accelerating thermal decomposition or pressure buildup.
- **Homogenization:** Once fully liquefied, invert the container 5–10 times.
- **Aliquot:** Dispense immediately into the reaction vessel.
- **Re-storage:** Purge the headspace with dry Nitrogen or Argon and store at 2–8°C.

QC Logic: Purity vs. Hydrolysis

Acid chlorides hydrolyze to the parent acid (

) upon exposure to moisture.

- **Visual Check:** White precipitate in the liquid indicates hydrolysis (the Acid is solid at RT).
- **Melting Point Test:** If the substance remains solid at 30°C, it is likely significantly hydrolyzed to the Acid (MP 134°C).



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Caption: Decision logic for handling **3-Chloro-4-fluorobenzoyl chloride** based on phase observation.

Applications in Drug Discovery

This scaffold is a privileged structure in medicinal chemistry, particularly for:

- Kinase Inhibitors: The 3-chloro-4-fluoro substitution pattern modulates lipophilicity and metabolic stability in p38 MAP kinase inhibitors.

- Fluoroquinolones: While often synthesized from the aniline, the benzoyl chloride serves as a key electrophile for Friedel-Crafts acylations in novel antibacterial scaffold generation.

References

- ChemicalBook. (2025).[1] **3-Chloro-4-fluorobenzoyl chloride** Product Properties & Melting Point Data. [Link](#)
- Sigma-Aldrich (Merck). (2024). 3-Chloro-4-fluorobenzoic acid (Precursor) Physicochemical Data. [Link](#)
- PubChem. (2025).[3] Compound Summary: **3-Chloro-4-fluorobenzoyl chloride** (CAS 65055-17-6).[1] National Library of Medicine. [Link](#)
- ChemSrc. (2025).[4] CAS 2268-31-7 vs 65055-17-6 Identity Verification. [Link](#)

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Sources

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